

BTR-Cl in Organic Photovoltaics: A Comparative Performance Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BTR-Cl*

Cat. No.: *B15879253*

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The small molecule donor **BTR-Cl** has emerged as a significant material in the field of organic photovoltaics (OPVs) due to its favorable electronic and morphological properties. This guide provides a comparative analysis of **BTR-Cl**'s performance when paired with different acceptor matrices, supported by experimental data.

Performance Benchmark of BTR-Cl with Various Acceptors

The photovoltaic performance of **BTR-Cl** is highly dependent on the choice of the electron acceptor it is blended with in the active layer of an organic solar cell. The following table summarizes the key performance metrics of **BTR-Cl**-based devices with several common acceptor materials: Y6, BTP-FCI-FCI, and PC71BM.

Acceptor Matrix	Open-circuit Voltage (Voc) [V]	Short-circuit Current Density (Jsc) [mA/cm ²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
Y6	0.833	23.69	69.6	13.81[1]
BTP-FCI-FCI	0.825	24.58	75.36	15.29[2]
PC71BM	~0.989	~12.90	~55.5	~7.08[3]

Experimental Protocols

The following sections detail the typical experimental procedures for the fabrication and characterization of **BTR-CI**-based organic solar cells.

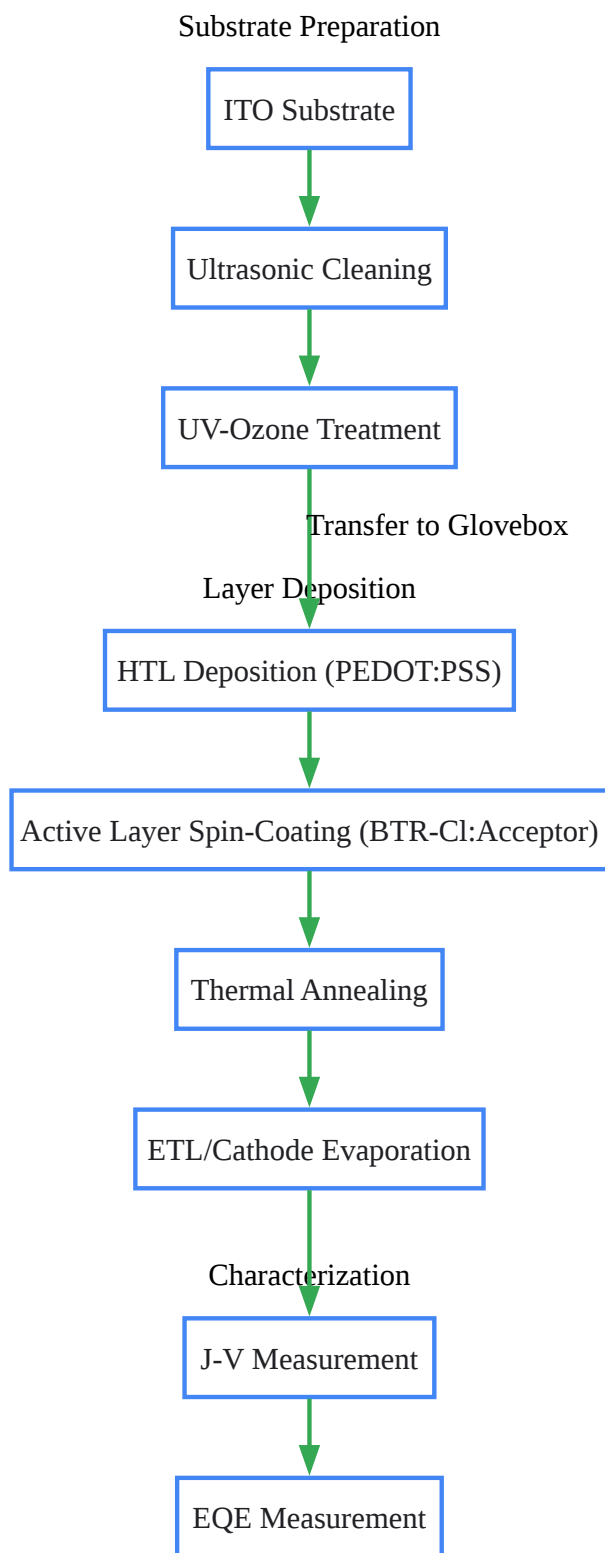
Device Fabrication

A standard device architecture for evaluating **BTR-CI** based active layers is the conventional bulk heterojunction (BHJ) structure. The fabrication process generally follows these steps:

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone for a set duration to improve the work function and ensure a clean surface.
- **Hole Transport Layer (HTL) Deposition:** A thin layer of poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the cleaned ITO substrate and subsequently annealed to remove residual solvent.
- **Active Layer Deposition:** A solution of **BTR-CI** and the acceptor molecule (e.g., Y6, BTP-FCI-FCI, or PC71BM) in a suitable solvent like chloroform is spin-coated on top of the HTL in an inert atmosphere (e.g., a nitrogen-filled glovebox). The film may then be subjected to thermal annealing at a specific temperature to optimize the morphology of the active layer.[4][5]
- **Electron Transport Layer (ETL) and Cathode Deposition:** Finally, an electron transport layer and a metal cathode (e.g., LiF/Al or Ca/Al) are deposited via thermal evaporation under high vacuum.

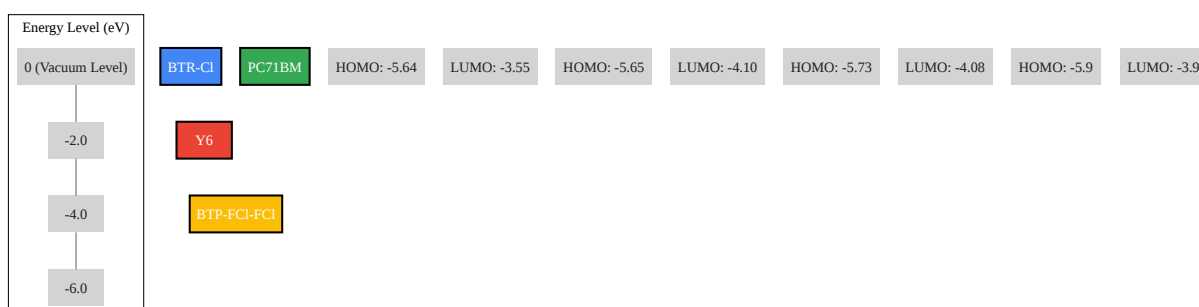
Visualizing Key Processes and Properties

To better understand the operational principles of **BTR-CI** based solar cells, the following diagrams illustrate the experimental workflow and the energy level alignment of the materials.



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A generalized workflow for the fabrication and characterization of **BTR-Cl** based organic solar cells.



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- To cite this document: BenchChem. [BTR-Cl in Organic Photovoltaics: A Comparative Performance Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15879253/docs#btr-cl-in-organic-photovoltaics-a-comparative-performance-guide\]](https://www.benchchem.com/product/b15879253/docs#btr-cl-in-organic-photovoltaics-a-comparative-performance-guide)

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